

# Physical & Chemical Properties of GSK9311

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus: GSK9311**

Cat. No.: S529519

[Get Quote](#)

The table below summarizes the available data on **GSK9311**'s structure and observed properties.

Property	Description / Value	Source / Assay
Molecular Formula	$C_{24}H_{31}N_5O_3$	[1]
Molecular Weight	437.53 g/mol	[1]
Solid Form	White to beige powder	[2]
Purity	≥98% (HPLC)	[2]
Specific Optical Rotation	$[\alpha]/D$ 90 to 100°, $c = 0.3$ in methanol	[2]
Recommended Storage Temp.	-20°C (for solid)	[2] [1]
Solubility (DMSO)	2 mg/mL (clear upon warming) [2]; Also reported as 30 mg/mL (68.57 mM) [1]	[2] [1]

## Experimental Protocols for Solution Handling

Based on the gathered properties, here are detailed methodologies for preparing and testing **GSK9311** solutions.

## Solution Preparation

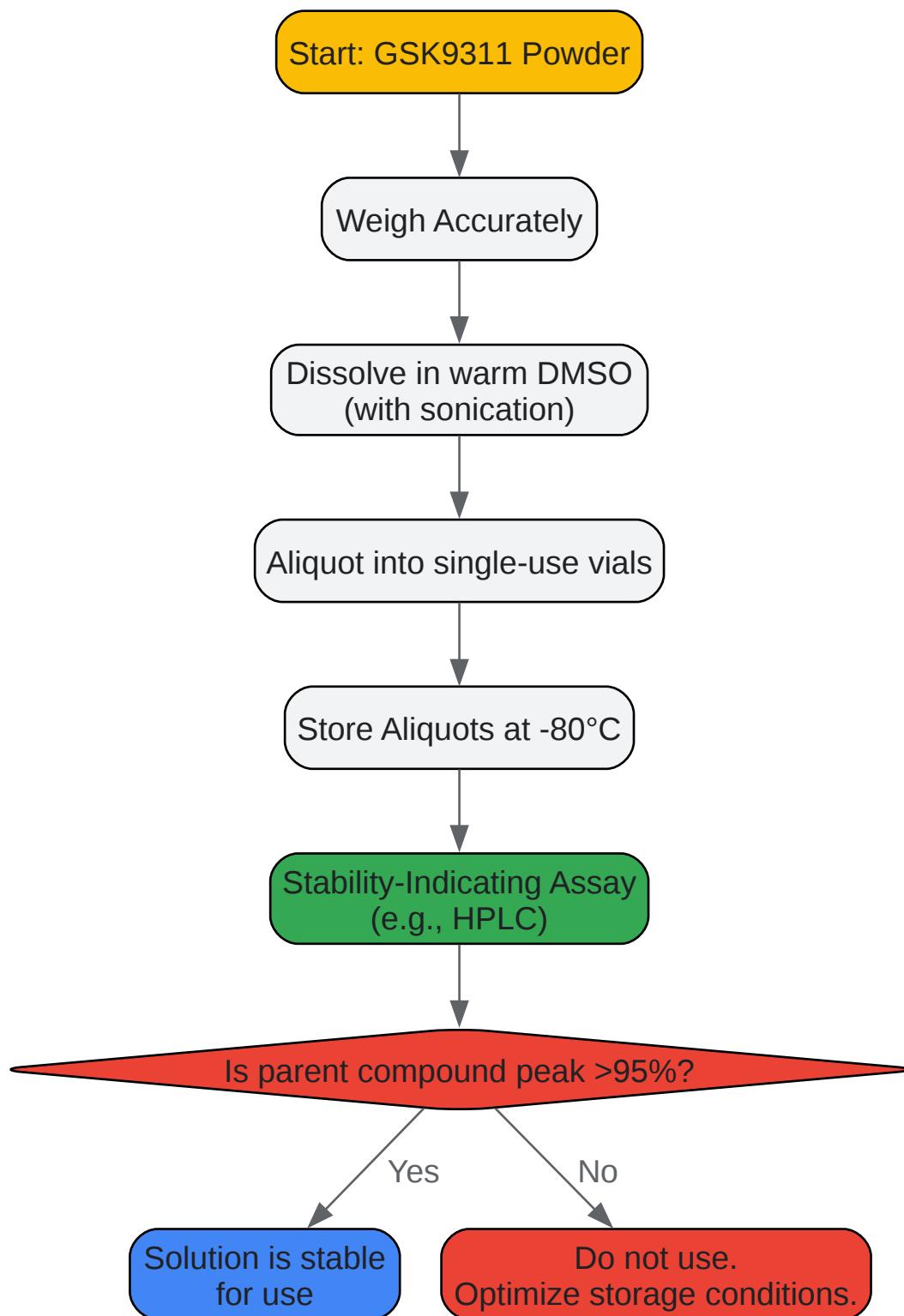
- **Weighing:** Allow the vial of **GSK9311** to equilibrate to room temperature in a desiccator to prevent moisture uptake. Accurately weigh the required mass.
- **Dissolution:** Use warm DMSO to dissolve the powder. Sonication in a water bath is recommended to aid dissolution and ensure a clear solution [2] [1].
- **Aliquoting:** To minimize freeze-thaw cycles and oxidative degradation, immediately aliquot the stock solution into single-use vials.
- **Storage:** Store the aliquots at **-80°C** [1]. For short-term storage (e.g., over a few days) for ongoing experiments, keeping the solution at **4°C** is a common practice, though its specific stability under these conditions has not been published.

## Stability Assessment via HPLC

While not specified for **GSK9311**, High-Performance Liquid Chromatography (HPLC) is the standard technique for assessing compound stability. You can adapt the following general principles [3] [4]:

- **System Suitability:** Ensure your HPLC system is performing correctly before analysis.
- **Chromatographic Separation:** Use a reversed-phase C18 column. The specific method (mobile phase, gradient, etc.) must be developed and optimized for **GSK9311** and its potential degradation products.
- **Analysis:** Inject the fresh **GSK9311** solution and analyzed samples stored under different conditions (e.g., after 24 hours at 4°C, after a freeze-thaw cycle).
- **Data Comparison:** A decrease in the peak area of **GSK9311** or the appearance of new peaks indicates degradation. The percentage of the parent compound remaining is a direct measure of stability.

The diagram below illustrates the core workflow for preparing a **GSK9311** stock solution and monitoring its stability.



Click to download full resolution via product page

## Frequently Asked Questions

- **What is the solubility of GSK9311 in solvents other than DMSO?** The provided sources only specify solubility in DMSO [2] [1]. For biological assays, you may need to experiment with solvents like PBS or culture media, noting that the compound may precipitate in aqueous solutions due to its high DMSO solubility.
- **How many freeze-thaw cycles can the stock solution withstand?** The search results do not provide data on freeze-thaw stability. It is strongly recommended to **avoid multiple freeze-thaw cycles**. The best practice is to store single-use aliquots at -80°C.
- **What is the predicted shelf-life of a GSK9311 solution in DMSO?** Without specific accelerated stability studies, a definitive shelf-life cannot be given. The stability is highly dependent on storage conditions. You should establish the stability timeline for your specific solution using an HPLC method.

## Key Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitation in assay buffer	Low aqueous solubility after dilution from DMSO stock.	Ensure the final DMSO concentration in assays is low (typically $\leq 0.1\text{-}1\%$ ). Consider adding a solubility-enhancing agent like cyclodextrin.
Loss of biological activity	Degradation of compound in solution.	Prepare fresh stock solution from powder. Verify solution stability via HPLC before use in critical long-term experiments.
Inconsistent HPLC results	Column variability or method not stability-indicating.	Use a well-characterized C18 column. Develop a gradient method that can separate the parent compound from its degradation products [3] [4].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. | Epigenetic Reader Domain | TargetMol GSK 9311 [targetmol.com]

2. = 98 HPLC 1923851-49-3 GSK 9311 [sigmaaldrich.com]

3. A simple method for HPLC retention time prediction [pmc.ncbi.nlm.nih.gov]

4. A simple method for HPLC retention time prediction [cmjournal.biomedcentral.com]

To cite this document: Smolecule. [Physical & Chemical Properties of GSK9311]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b529519#gsk9311-stability-in-solution>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

Address:	Ontario, CA 91761, United States
Phone:	(512) 262-9938
Email:	<a href="mailto:info@smolecule.com">info@smolecule.com</a>
Web:	<a href="http://www.smolecule.com">www.smolecule.com</a>